

# Comparative Stability of Ceftazidime Formulations: A Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *delta-2-Ceftazidime*

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For drug development professionals, researchers, and scientists, understanding the stability of a drug formulation is paramount to ensuring its safety, efficacy, and shelf-life. This guide provides a comparative analysis of the stability of various ceftazidime formulations, supported by experimental data and detailed methodologies.

Ceftazidime, a third-generation cephalosporin antibiotic, is susceptible to degradation, primarily through the hydrolysis of its  $\beta$ -lactam ring. This degradation is influenced by a multitude of factors including temperature, pH, light exposure, concentration, and the composition of the formulation, including excipients and container materials. The primary degradation products include pyridine and the  $\Delta$ -2 isomer of ceftazidime.[\[1\]](#)[\[2\]](#)

## Comparative Stability Data

The stability of ceftazidime is significantly impacted by its physical state, with the powder for injection being markedly more stable than its reconstituted aqueous solutions.[\[3\]](#)[\[4\]](#) The following tables summarize quantitative data from various studies on the stability of different ceftazidime formulations under diverse storage conditions.

Table 1: Stability of Reconstituted Ceftazidime Solutions

Concentration	Diluent/Container	Storage Temperature	Duration	Percent Degradation	Reference
4% - 12% (wt/vol)	Not specified	25°C (77°F)	24 hours	< 10%	[1]
1000 mg / 10 mL	Sterile Water	45°C	24 hours	~85%	[3]
100 mg/mL & 200 mg/mL	Sterile Water in Plastic Syringes/Glass Vials	21-23°C	8 hours	Stable (>90% remaining)	[5]
100 mg/mL & 200 mg/mL	Sterile Water in Plastic Syringes/Glass Vials	4°C	96 hours	Stable (>90% remaining)	[5]
12 mg/mL & 25 mg/mL	0.9% Saline in Elastomeric Devices	2-8°C followed by 12 hours at 32°C	48 hours + 12 hours	< 10%	[6]
40 mg/mL	5% Dextrose or 0.9% Sodium Chloride	20°C and 35°C	20 hours	Higher in PVC/PP bags than glass	[7]
125 mg/mL	7.5% Icodextrin or pH Neutral PD Solution	25°C	24 hours	Stable (>90% remaining)	[8]
125 mg/mL	7.5% Icodextrin or pH Neutral PD Solution	4°C	168 hours	Stable (>90% remaining)	[8]

Table 2: Stability of Ceftazidime Powder for Injection

Storage Condition	Duration	Percent Degradation	Reference
45°C	28 days	~8%	[4]
Visible Radiation (320 nm)	28 days	~8%	[4]
Ultraviolet Radiation (254 nm)	28 days	~5%	[4]

## Key Factors Influencing Ceftazidime Stability

- Temperature: Higher temperatures significantly accelerate the degradation of ceftazidime in solution.[1][3] Stability is greatly enhanced at refrigerated (2-8°C) or frozen (-20°C) temperatures.[5]
- pH: The pH of the solution is a critical factor. Maximum stability is observed in the pH range of 4.5 to 6.5.[9] Exposure to a pH of  $\leq 4$  can lead to immediate precipitation.[1]
- Light: Exposure to both ultraviolet and visible light can cause degradation of ceftazidime, particularly in its reconstituted form.[3][4]
- Container Material: Studies have shown that ceftazidime solutions are more stable in glass bottles compared to polyvinyl chloride (PVC) or polypropylene (PP) bags, with PP bags showing slightly better stability than PVC.[7][10]
- Excipients and Co-formulated Drugs: The presence of other substances can affect stability. For instance, ceftazidime has shown physical incompatibilities with vancomycin, nicardipine, midazolam, and propofol, and a chemical incompatibility with N-acetylcysteine.[1]

## Experimental Protocols

### 1. Stability-Indicating High-Performance Liquid Chromatography (HPLC) Method

A robust stability-indicating HPLC method is essential for accurately quantifying ceftazidime and its degradation products.

- **Instrumentation:** A standard HPLC system equipped with a UV detector is typically used.
- **Column:** A reverse-phase C18 column (e.g., Lichrosorb 100RP-18, 25 cm x 0.4 cm, 5- $\mu$ m pore size) is commonly employed.[1]
- **Mobile Phase:** An isocratic elution with a mixture of a buffer and an organic solvent is often used. A common mobile phase consists of 10 mM sodium acetate buffer (pH 4.0) and acetonitrile in a ratio of 89:11 (v/v).[1]
- **Detection:** UV detection is typically performed at 254 nm.[1]
- **Procedure:**
  - Prepare standard solutions of ceftazidime of known concentrations.
  - Prepare samples of the ceftazidime formulations under investigation at various time points during the stability study.
  - Inject a fixed volume of the standard and sample solutions into the HPLC system.
  - Record the chromatograms and determine the peak areas of ceftazidime and its degradation products.
  - Calculate the concentration of ceftazidime in the samples by comparing their peak areas to those of the standard solutions.

## 2. Forced Degradation Studies

Forced degradation, or stress testing, is crucial for identifying potential degradation products and establishing the intrinsic stability of the molecule.

- **Acid Hydrolysis:** Expose the drug substance to an acidic solution (e.g., 2N HCl) at an elevated temperature (e.g., 60°C) for a specified period (e.g., 30 minutes).[11]

- Alkaline Hydrolysis: Expose the drug substance to a basic solution (e.g., 2N NaOH) under similar conditions as acid hydrolysis.[11]
- Oxidative Degradation: Treat the drug substance with an oxidizing agent, such as hydrogen peroxide (e.g., 20% H<sub>2</sub>O<sub>2</sub>), at an elevated temperature.[11]
- Thermal Degradation: Expose the drug substance (in solid state or solution) to high temperatures (e.g., 45°C) for an extended period.[3]
- Photodegradation: Expose the drug substance to UV (e.g., 254 nm) and visible light (e.g., 320 nm) for a defined duration.[3][4]

Following exposure to these stress conditions, the samples are analyzed using a stability-indicating analytical method like HPLC to identify and quantify the degradation products.

## Visualizing Degradation and Experimental Workflow

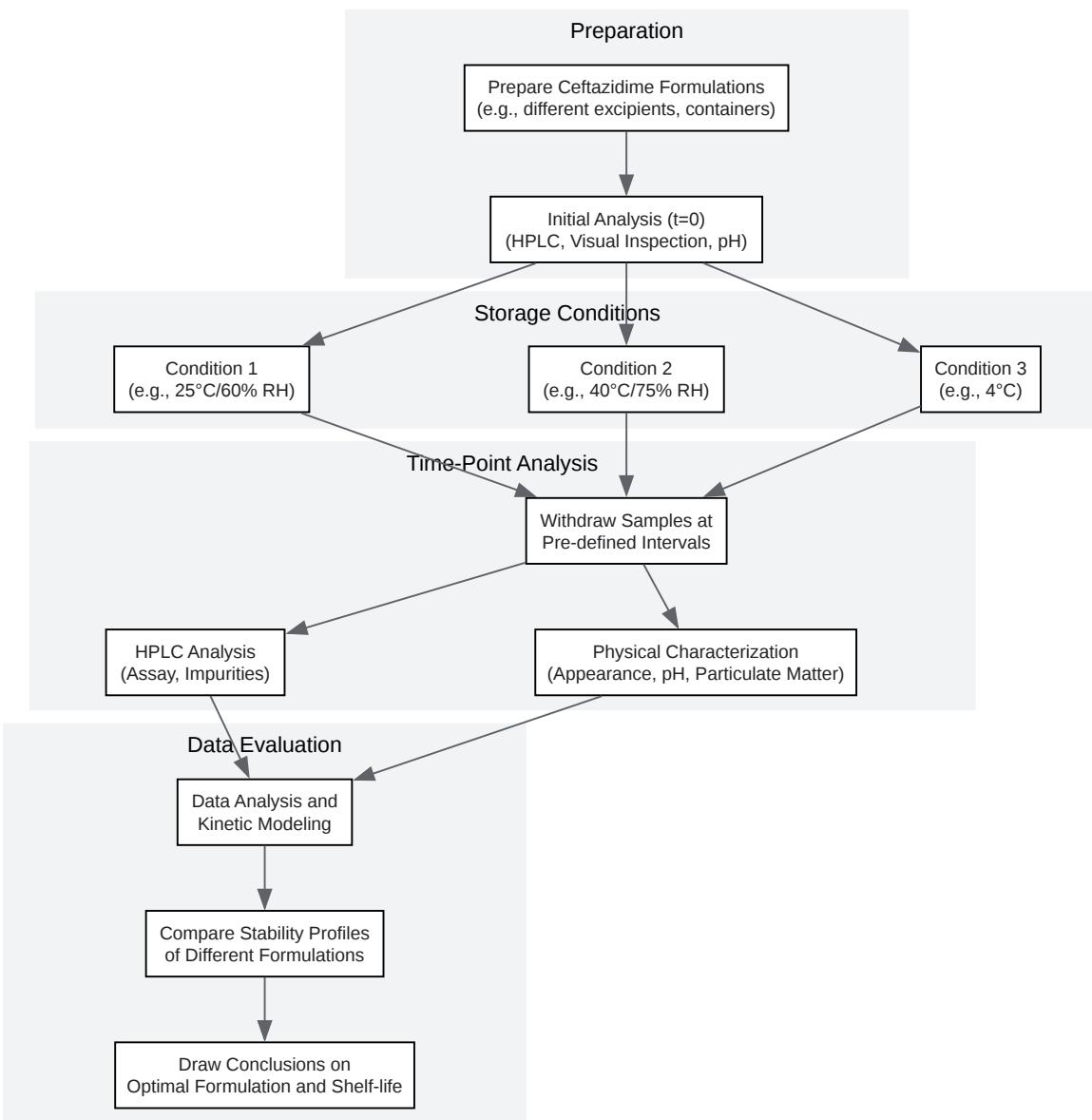
To better illustrate the processes involved in ceftazidime stability, the following diagrams are provided.

## Ceftazidime Degradation Pathway

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Caption: Major degradation pathways of ceftazidime in aqueous solutions.

## Comparative Stability Study Workflow

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Caption: A typical experimental workflow for a comparative stability study.

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